

An In-depth Technical Guide to p-Tolyl Isothiocyanate (CAS 622-59-3)

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Compound of Interest

Compound Name: *p*-Tolyl isothiocyanate

Cat. No.: B147318

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **p-Tolyl isothiocyanate**, a versatile reagent in organic synthesis and a key building block for various biologically active compounds. The document details its physicochemical properties, reactivity, applications, and safety protocols, offering valuable information for laboratory and development settings.

Core Physicochemical Properties

p-Tolyl isothiocyanate, also known as 1-isothiocyanato-4-methylbenzene, is an organosulfur compound widely utilized in chemical synthesis.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	622-59-3	[1][2][3]
Molecular Formula	C ₈ H ₇ NS	[1][2][3]
Molecular Weight	149.21 g/mol	[2][3]
Appearance	White to light yellow powder, lump, or clear liquid.[4][5]	
Melting Point	25-26 °C	[1][3]
Boiling Point	237 °C at 760 mmHg	[1]
Density	1.02 g/cm ³	[1]
Refractive Index (n _{20/D})	1.6345 (lit.)	[3]
Flash Point	107 °C (224.6 °F) - closed cup	
Water Solubility	May decompose	[1][6]
Vapor Pressure	0.0706 mmHg at 25 °C	[1]

Spectroscopic Data

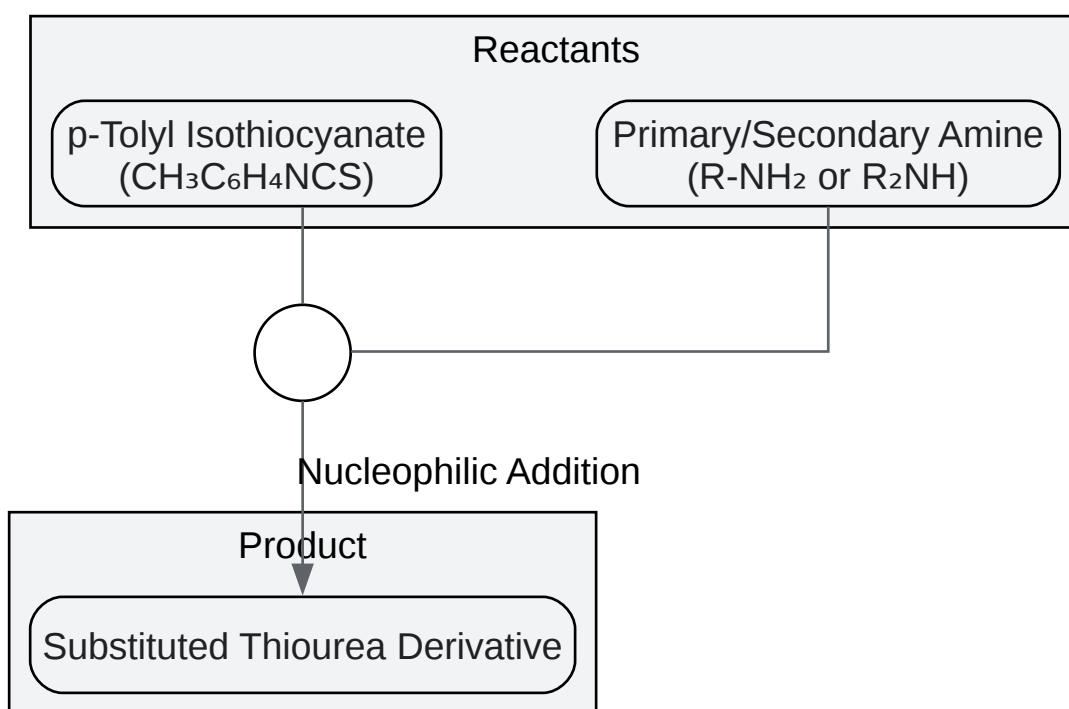
Spectroscopic analysis is crucial for the identification and characterization of **p-Tolyl isothiocyanate**. Key spectral data are available from various public databases.

Spectrum Type	Data Source / Reference
¹³ C NMR	R. G. Jones, G. Allen Org. Magn. Resonance 19, 196 (1982) via PubChem[2]
GC-MS	NIST Mass Spectrometry Data Center via PubChem[2]
FTIR	Sigma-Aldrich Co. LLC. via PubChem[2]
Raman	Sigma-Aldrich Co. LLC. via PubChem[2]

Synthesis and Reactivity

Isothiocyanates are a class of compounds known for the $-N=C=S$ functional group.^[7] Their synthesis often begins with primary amines, which react with carbon disulfide and a base to form dithiocarbamate salts; these salts are subsequently decomposed to yield the isothiocyanate.^[8]

The reactivity of **p-Tolyl isothiocyanate** is dominated by the electrophilic carbon atom of the isothiocyanate group. This makes it susceptible to attack by nucleophiles, a property extensively exploited in organic synthesis.^[7] It readily reacts with primary and secondary amines to form substituted thiourea derivatives. This reactivity is fundamental to its application as a building block for more complex molecules and heterocycles.^{[3][7]}



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Core reactivity of **p-Tolyl isothiocyanate** with amines.

Applications in Research and Drug Development

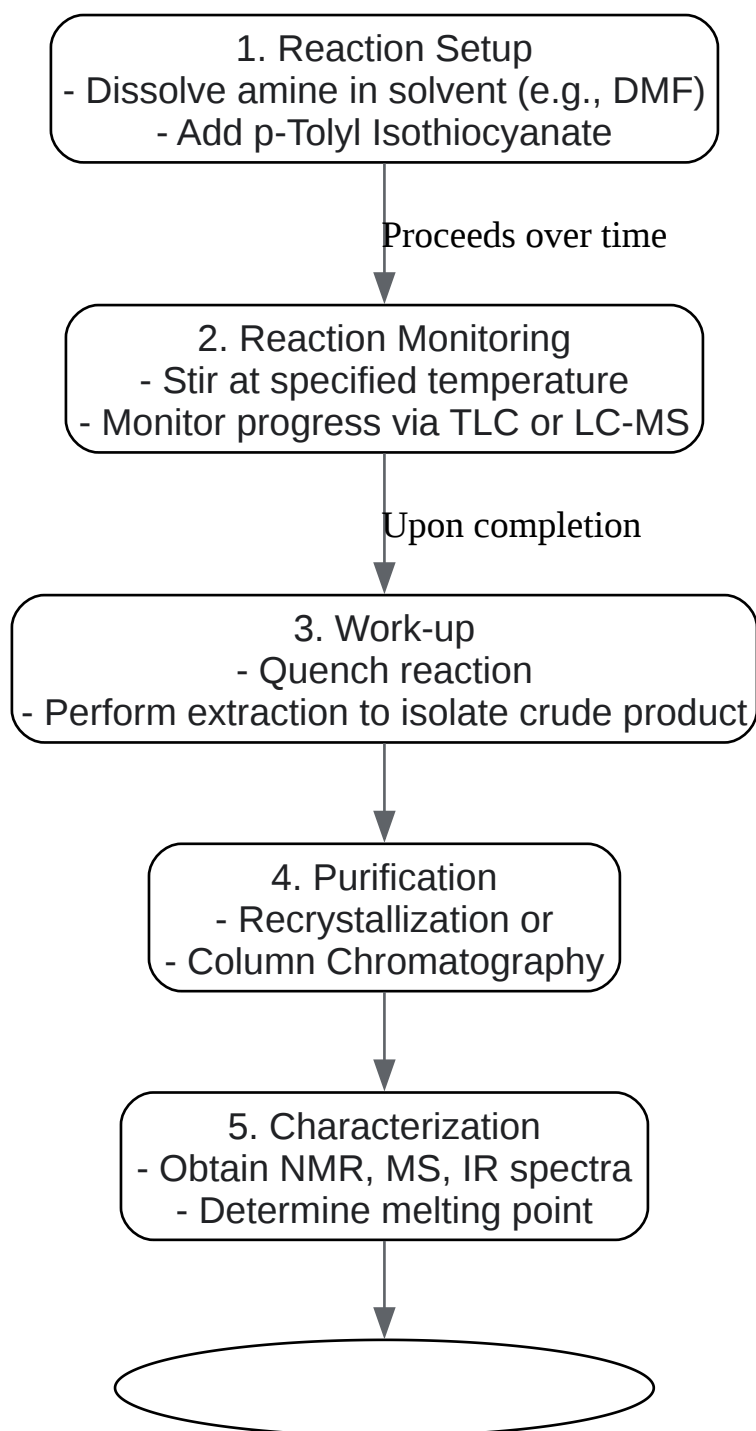
p-Tolyl isothiocyanate is a valuable intermediate in the synthesis of various target molecules for research and pharmaceutical applications.

- **Synthesis of Heterocycles:** It serves as a precursor for creating biologically important heterocyclic compounds.[7] For example, it reacts with triaminopyrimidine derivatives to yield substituted thioureido aminopyrimidines.[3]
- **Pharmaceutical Intermediates:** The compound is used as a pharmaceutical intermediate.[9] Isothiocyanates, as a class, are of significant interest due to their diverse biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[8][10][11] This makes derivatives of **p-Tolyl isothiocyanate** attractive targets for drug discovery programs.
- **Peptide Chemistry:** It has been employed as a capping agent for the N-terminal ends of polypeptides, which is useful in peptide sequencing and synthesis.[12]
- **Ligand Synthesis for Drug Transporters:** The isothiocyanate functional group has been incorporated into agents designed to target and identify receptors for drugs like lacosamide, indicating its utility in creating molecular probes.[4]

The broader class of isothiocyanates is known to modulate critical cellular signaling pathways, such as the Nrf2/Keap1 and NF-κB pathways, which are involved in antioxidant defense and inflammation, respectively.[11] While specific pathway interactions for **p-Tolyl isothiocyanate** are less documented in the provided results, its derivatives are often investigated for such activities.

Experimental Protocols: A General Workflow

While specific experimental conditions vary, a general workflow for using **p-Tolyl isothiocyanate** in a typical laboratory synthesis, such as the preparation of a thiourea derivative, follows a logical sequence of steps from reaction setup to product purification and analysis.



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General workflow for synthesis using **p-Tolyl isothiocyanate**.

Safety and Handling

p-Tolyl isothiocyanate is a hazardous substance and requires careful handling in a well-ventilated area, preferably a chemical fume hood.[13][14]

- Hazards: It is toxic if swallowed, in contact with skin, or if inhaled.[2][5][6] It causes skin and serious eye irritation and may cause respiratory irritation.[2] Furthermore, it can cause allergy or asthma symptoms and allergic skin reactions upon exposure.[2][6]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and protective clothing to prevent skin exposure.[13][14] A NIOSH/MSHA-approved respirator should be used if exposure limits are exceeded.[13]
- Handling: Wash thoroughly after handling.[13] Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[14]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place away from incompatible materials such as oxidizing agents.[13][14] The compound is moisture-sensitive and may decompose in contact with water.[6][15]

In case of exposure, immediate first aid is critical. For inhalation, move the victim to fresh air; for skin contact, wash with plenty of water; for eye contact, rinse cautiously with water for several minutes; if swallowed, seek immediate medical aid.[13][15]

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